

An In-depth Technical Guide to rac 8,14-Dihydroxy Efavirenz

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Compound of Interest

Compound Name: *rac 8,14-Dihydroxy Efavirenz*

CAS No.: 1189909-96-3

Cat. No.: B563625

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

Efavirenz (EFV) is a cornerstone non-nucleoside reverse transcriptase inhibitor (NNRTI) that has been pivotal in the management of HIV-1 infection for decades.[1] Its clinical utility, however, is accompanied by a complex pharmacokinetic profile and significant inter-individual variability, largely driven by its extensive hepatic metabolism.[2][3] High plasma concentrations of Efavirenz are associated with an increased risk of toxicity, particularly neuropsychiatric adverse effects, while low concentrations can lead to virologic failure.[3][4] Understanding the biotransformation of Efavirenz is therefore critical for optimizing therapy and mitigating risk.

Efavirenz is predominantly cleared through metabolism by cytochrome P450 (CYP) enzymes, followed by glucuronidation.[5] This intricate metabolic cascade produces several derivatives, including primary and secondary hydroxylated metabolites. This guide provides a detailed technical examination of **rac 8,14-Dihydroxy Efavirenz**, a secondary metabolite of Efavirenz. We will explore its formation, chemical properties, analytical quantification, and known

biological relevance, offering a comprehensive resource for professionals in pharmacology, drug metabolism, and medicinal chemistry.

Chemical & Physical Properties

rac-8,14-Dihydroxy Efavirenz is the product of two successive oxidation steps of the parent Efavirenz molecule. The "rac" prefix denotes that it is a racemic mixture. Its core structure is the benzoxazinone scaffold characteristic of Efavirenz, with hydroxyl groups introduced at the 8-position of the aromatic ring and the 14-position of the cyclopropyl ring.

Property	Value	Source
IUPAC Name	6-Chloro-8-hydroxy-4-((1-hydroxycyclopropyl)ethynyl)-4-(trifluoromethyl)-1,4-dihydro-2H-benzo[d][2,5]oxazin-2-one	[6]
Molecular Formula	C ₁₄ H ₉ ClF ₃ NO ₄	[6]
Molecular Weight	347.67 g/mol	[6]
Appearance	White Solid	[6]
CAS Number	1189909-96-3	[6]

Commercially available analytical standards of both the racemate and its deuterated analogue (**rac 8,14-Dihydroxy Efavirenz-d₄**) are available for research and bioanalytical applications.[6][7][8] The deuterated standard is particularly valuable as an internal standard for quantitative mass spectrometry, ensuring accuracy and precision in complex biological matrices.[7][8]

Metabolic Formation and Pathway

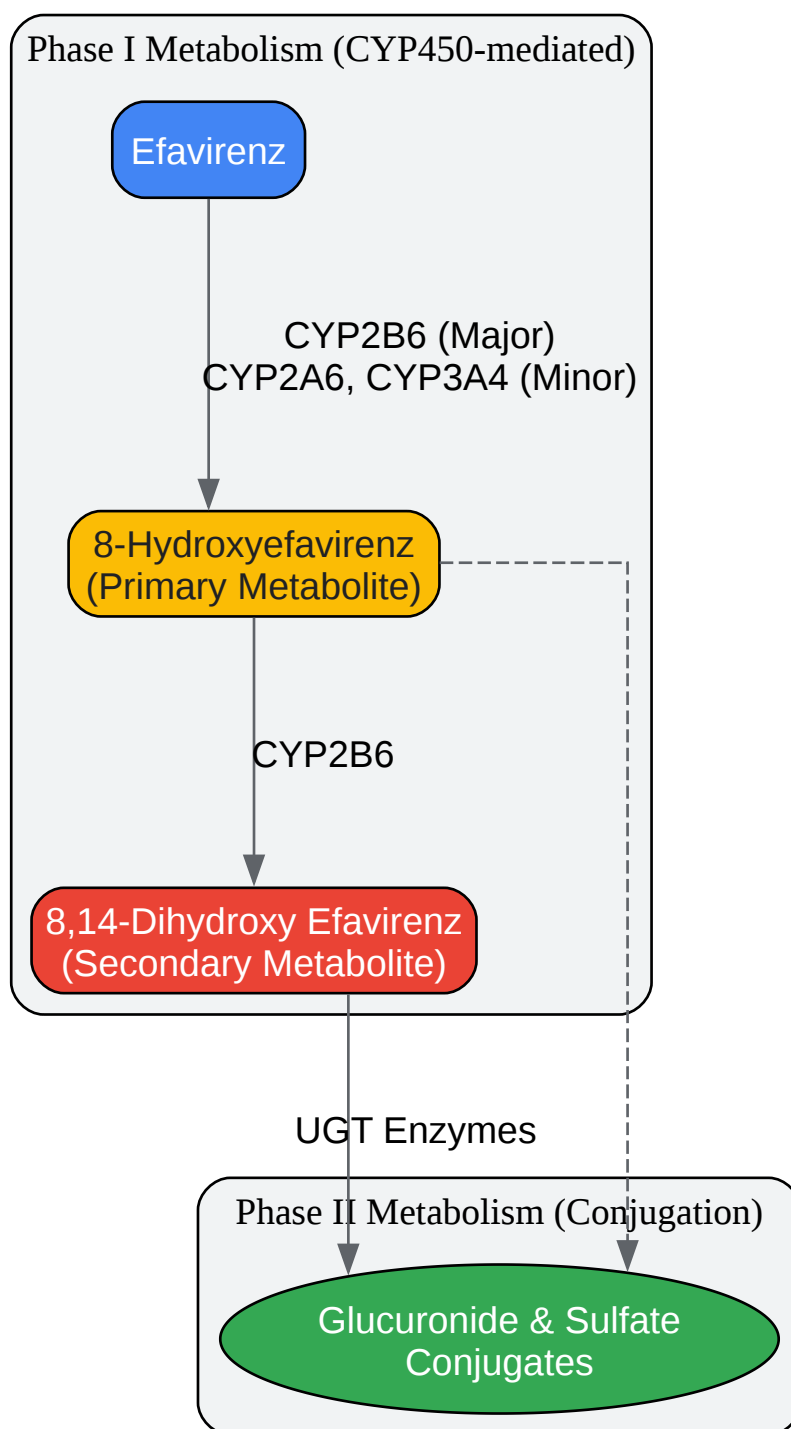
The biotransformation of Efavirenz into 8,14-Dihydroxy Efavirenz is a two-step enzymatic process primarily occurring in the liver. The causality of this pathway is rooted in the body's mechanism to increase the polarity of xenobiotics to facilitate their excretion.

Step 1: Primary Hydroxylation The major metabolic pathway for Efavirenz clearance is hydroxylation at the 8-position to form 8-hydroxyefavirenz. This reaction is predominantly catalyzed by the polymorphic enzyme CYP2B6.[2][3] Genetic variations in the CYP2B6 gene

are a major cause of the wide inter-individual differences in Efavirenz plasma concentrations. Minor contributions to 8-hydroxylation are also made by CYP2A6, CYP3A4, CYP3A5, and CYP1A2.[3]

Step 2: Secondary Hydroxylation The primary metabolite, 8-hydroxyefavirenz, serves as the substrate for a subsequent oxidation. CYP2B6 is also the principal enzyme responsible for hydroxylating 8-hydroxyefavirenz at the 14-position of the cyclopropyl ring, yielding 8,14-Dihydroxy Efavirenz.[2]

These hydroxylated metabolites are then further conjugated, primarily with glucuronic acid by UDP-glucuronosyltransferase (UGT) enzymes, to form highly water-soluble compounds that are readily excreted in the urine.[2][5]



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Fig. 1: Metabolic pathway of Efavirenz to 8,14-Dihydroxy Efavirenz.

Chemical Synthesis Overview

While detailed, step-by-step synthetic protocols for rac-8,14-Dihydroxy Efavirenz are proprietary to the manufacturers of analytical standards, a plausible synthetic route can be conceptualized based on established organic chemistry principles. The synthesis would logically start from a precursor already containing the 8-hydroxy group or from 8-hydroxyefavirenz itself.

The key challenge is the selective hydroxylation of the tertiary carbon on the cyclopropyl ring. This could potentially be achieved through:

- **Direct Oxidation:** Using a potent but selective oxidizing agent on a protected 8-hydroxyefavirenz intermediate.
- **Functional Group Interconversion:** A multi-step approach involving the introduction of a different functional group on the cyclopropyl ring that can later be converted to a hydroxyl group.

Given the commercial availability of the final compound, an efficient and scalable synthesis has clearly been developed. For research purposes, direct synthesis is often bypassed by purchasing the certified reference material.^[6]

Analytical Characterization and Quantification

The simultaneous quantification of Efavirenz and its hydroxylated metabolites in biological matrices is essential for pharmacokinetic and toxicokinetic studies. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this application due to its superior sensitivity and specificity.^{[9][10]}

Experimental Protocol: LC-MS/MS Quantification in Human Plasma

This protocol is adapted from a validated method for the simultaneous determination of Efavirenz, 8-hydroxyefavirenz, and 8,14-dihydroxyefavirenz in human plasma.^[2] It serves as a self-validating system by incorporating an internal standard to account for variations in sample processing and instrument response.

1. Sample Preparation (Protein Precipitation & Extraction):

- Rationale: This step removes high-abundance proteins that interfere with analysis and extracts the analytes of interest from the plasma matrix.
- To 200 μ L of human plasma in a microcentrifuge tube, add 50 μ L of an internal standard (IS) working solution (e.g., a deuterated analog like **rac 8,14-Dihydroxy Efavirenz-d4** or a structurally related compound like Ritonavir).[\[2\]](#)[\[7\]](#)
- Vortex briefly to mix.
- Add 1 mL of a suitable organic solvent (e.g., ethyl acetate or methyl tert-butyl ether) to precipitate proteins and extract the drugs.
- Vortex vigorously for 2 minutes.
- Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated protein.
- Carefully transfer the supernatant (organic layer) to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase (e.g., 50:50 acetonitrile:water) for LC-MS/MS analysis.

2. Chromatographic and Mass Spectrometric Conditions:

Parameter	Condition
LC System	Agilent 1200 series or equivalent
Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 μ m)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start at 30% B, ramp to 90% B over 3 min, hold for 1 min, return to 30% B
Flow Rate	0.3 mL/min
Injection Volume	10 μ L
MS System	API 3000 LC-MS/MS System or equivalent
Ionization Mode	Electrospray Ionization (ESI), Negative Ion Mode
MRM Transitions	Efavirenz:m/z 314.0 $\rightarrow$ 244.08- Hydroxyefavirenz:m/z 330.0 $\rightarrow$ 244.08,14- Dihydroxyefavirenz:m/z 346.0 $\rightarrow$ 260.0

Note: The specific MRM (Multiple Reaction Monitoring) transitions are chosen for their specificity and signal intensity and must be optimized for the instrument in use.[2]



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